

Technical Guide: Dimethyl Adipate-d4 - Properties and Applications in Quantitative Analysis

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of Dimethyl Adipate-d4, with a focus on its application as an internal standard in quantitative analytical methods. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work.

Core Chemical Properties

Dimethyl Adipate-d4 is the deuterated form of Dimethyl Adipate, an organic compound classified as a dicarboxylic acid ester. The incorporation of four deuterium atoms into its structure makes it an ideal internal standard for mass spectrometry-based quantitative analysis, as it is chemically almost identical to its non-deuterated counterpart but can be distinguished by its mass.

Table 1: General Chemical Properties of Dimethyl Adipate-d4

Property	Value
Chemical Name	Dimethyl (2,2,3,3-d4)hexanedioate
Synonyms	Dimethyl adipate-2,2,3,3-d4, Hexanedioic acid, dimethyl ester-d4
Molecular Formula	C ₈ H ₁₀ D ₄ O ₄
Molecular Weight	178.22 g/mol
CAS Number	55724-08-8
Appearance	Colorless to light yellow liquid

Table 2: Physical Properties of Dimethyl Adipate-d4

Property	Value
Density	1.0 ± 0.1 g/cm ³
Boiling Point	228.7 ± 0.0 °C at 760 mmHg
Flash Point	107.2 ± 0.0 °C
LogP	1.03

Spectroscopic Data (Reference: Dimethyl Adipate)

Specific spectroscopic data for Dimethyl Adipate-d4 is not readily available in public databases. However, the data for its non-deuterated analogue, Dimethyl Adipate, serves as a valuable reference for predicting the spectral characteristics of the deuterated compound. The primary difference in the ¹H NMR spectrum will be the absence of signals corresponding to the deuterated positions. In the ¹³C NMR, the carbons bonded to deuterium will exhibit a characteristic splitting pattern and a slight upfield shift. The mass spectrum of the deuterated compound will show a molecular ion peak at a higher m/z value corresponding to the mass increase from the deuterium atoms.

Table 3: Reference ¹H NMR Data for Dimethyl Adipate (CDCl₃)

Chemical Shift (ppm)	Multiplicity	Assignment
~3.67	Singlet	6H, -OCH ₃
~2.35	Multiplet	4H, -COCH ₂ -
~1.65	Multiplet	4H, -CH ₂ CH ₂ -

Table 4: Reference ¹³C NMR Data for Dimethyl Adipate (CDCl₃)

Chemical Shift (ppm)	Assignment
~173.6	C=O
~51.4	-OCH ₃
~33.7	-COCH ₂ -
~24.5	-CH ₂ CH ₂ -

Table 5: Reference Mass Spectrometry Data for Dimethyl Adipate

m/z	Interpretation
174	[M] ⁺ (Molecular Ion)
143	[M - OCH ₃] ⁺
115	[M - COOCH ₃] ⁺
59	[COOCH ₃] ⁺

Experimental Protocol: Use of Dimethyl Adipate-d₄ as an Internal Standard in LC-MS/MS Quantitative Analysis

The following is a detailed methodology for the use of Dimethyl Adipate-d₄ as an internal standard for the quantification of Dimethyl Adipate in a sample matrix using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

3.1. Materials and Reagents

- Dimethyl Adipate (analyte) reference standard
- Dimethyl Adipate-d4 (internal standard)
- LC-MS grade methanol
- LC-MS grade water
- Formic acid
- Sample matrix (e.g., plasma, tissue homogenate)

3.2. Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve Dimethyl Adipate in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve Dimethyl Adipate-d4 in methanol.
- Analyte Working Solutions: Prepare a series of calibration standards by serially diluting the analyte stock solution with methanol to achieve the desired concentration range.
- Internal Standard Working Solution: Dilute the internal standard stock solution with methanol to a final concentration that provides a stable and appropriate signal intensity in the LC-MS/MS system.

3.3. Sample Preparation

- To each sample, calibrator, and quality control sample, add a fixed volume of the internal standard working solution.
- Perform a protein precipitation by adding a suitable volume of cold methanol (e.g., 3 volumes of methanol to 1 volume of sample).
- Vortex the samples for 1 minute.

- Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

3.4. LC-MS/MS Analysis

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reverse-phase column is typically suitable.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Methanol with 0.1% formic acid.
- Gradient: Develop a suitable gradient to achieve good separation of the analyte from matrix components.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions:
 - Dimethyl Adipate: Determine the optimal precursor to product ion transition (e.g., m/z 175 -> 143).
 - Dimethyl Adipate-d4: Determine the optimal precursor to product ion transition (e.g., m/z 179 -> 147).

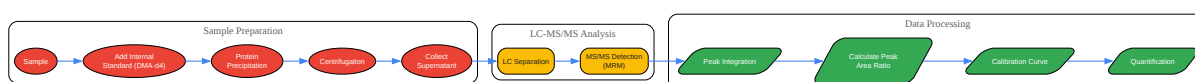
3.5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Perform a linear regression analysis to determine the equation of the line.

- Quantify the concentration of Dimethyl Adipate in the unknown samples by interpolating their peak area ratios from the calibration curve.

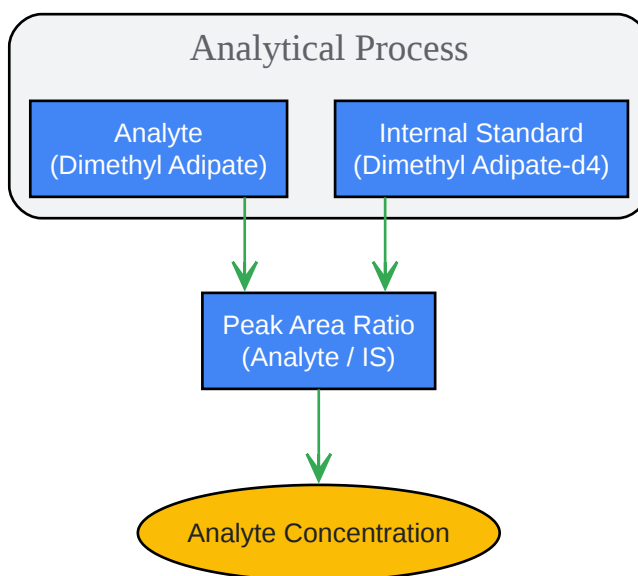
Visualizations

The following diagrams illustrate the experimental workflow for using Dimethyl Adipate-d4 as an internal standard.



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Caption: Experimental workflow for quantitative analysis using an internal standard.



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Caption: Logical relationship for quantification using an internal standard.

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